

# 2-Ethenylfuran versus other furan derivatives in food

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-Ethenylfuran

CAS No.: 31093-57-9

Cat. No.: S3711287

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## Chemical Profile and Occurrence in Food

The table below summarizes the basic information and known occurrences of **2-Ethenylfuran** and other furan derivatives in food.

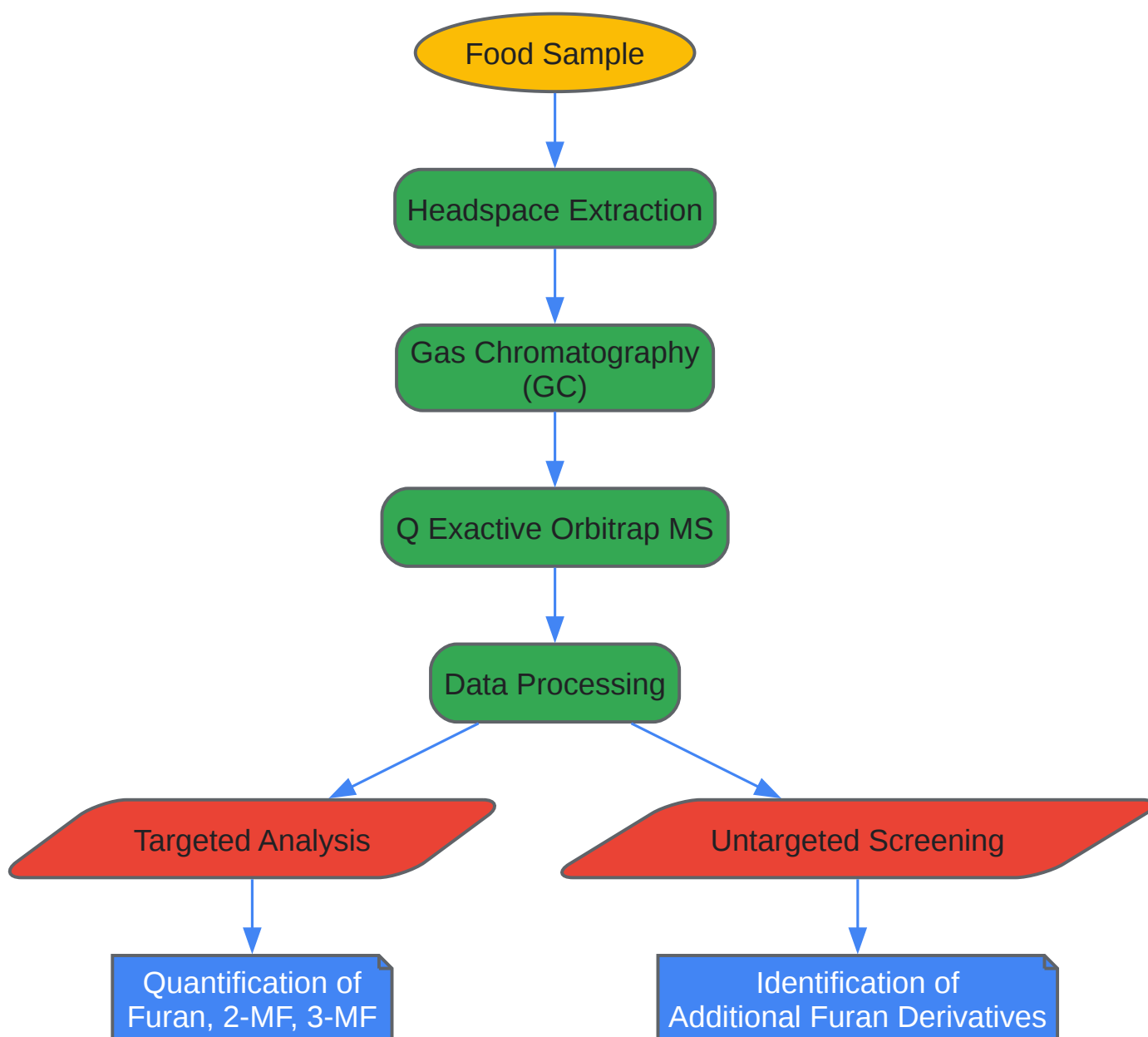
Compound Name	CAS Number	Molecular Formula	Molar Mass (g/mol)	Reported Occurrence in Food
<b>2-Ethenylfuran</b> (2-Vinylfuran)	1487-18-9 [1]	C <sub>6</sub> H <sub>6</sub> O [2] [1]	94.11 [2] [1]	Roasted coffee [1]
<b>Furan</b>	110-00-9	C <sub>4</sub> H <sub>4</sub> O	68.07	Infant formula, fruit purees, infant cereals, vegetable/fish baby meals [3]
<b>2-Methylfuran</b> (2-MF)	534-22-5	C <sub>5</sub> H <sub>6</sub> O	82.10	Follow-on formula [3]
<b>3-Methylfuran</b> (3-MF)	930-27-8	C <sub>5</sub> H <sub>6</sub> O	82.10	Apple puree [3]

**Formation Pathways:** These furan derivatives are primarily formed during the thermal processing of food (e.g., baking, canning, roasting) and are classified as process-induced toxicants (PITs) [4]. They can be generated through the Maillard reaction (between amino acids and reducing sugars) or through the thermal degradation of lipids, ascorbic acid, and carotenoids [4].

## Analytical Methods for Detection and Exploration

Advanced analytical techniques are required to detect and quantify the often low concentrations of furan compounds in complex food matrices. The most current methodology involves gas chromatography coupled with high-resolution mass spectrometry (GC-HRMS) [3].

The experimental workflow below outlines a validated approach for targeted quantification and untargeted exploration of furans in food, particularly from a 2024 study on infant food [3].



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### Key Experimental Protocols:

- **Sample Preparation:** Two main headspace (HS) extraction techniques are used to isolate volatile furans from the food sample [3]:
  - **Static HeadSpace (SHS):** The sample is heated in a sealed vial, and a portion of the vapor above the sample is injected into the GC system.
  - **HeadSpace Solid-Phase Microextraction (HS-SPME):** A fiber coated with a stationary phase is exposed to the headspace of the sample to absorb and concentrate the volatile compounds, which are then thermally desorbed in the GC injector.

- **Instrumental Analysis:** Separation is achieved using Gas Chromatography (GC), and detection/identification is performed using a **Q Exactive Orbitrap mass spectrometer**, which provides high-resolution and accurate mass measurements [3].
- **Data Analysis:**
  - **Targeted Quantification:** The method is validated using an **accuracy profile** approach. It focuses on specific ions for furan, 2-MF, and 3-MF to determine their concentrations accurately [3].
  - **Untargeted Screening:** Data is processed with software like **Compound Discoverer** to screen for and identify other, non-targeted furan derivatives based on their mass spectra [3].

## Comparative Data on Performance and Prevalence

The following table compares the analytical performance for quantifying specific furans and the findings from a 2024 survey of commercial infant foods [3].

Aspect	Findings & Methodology
Best Analytical Method	SHS-GC-Q Exactive-Orbitrap MS demonstrated better accuracy (uncertainty < 17.2%) and sensitivity (LOQ < 2.8 µg/kg) for furan quantification compared to HS-SPME [3].

| **Prevalence in Infant Food** | A 2024 study (n=20 samples) found: • **Furan:** Quantified in 75% of samples (max 127 µg/kg in vegetable/fish meals). • **2-MF:** Quantified in 45% of samples. • **3-MF:** Quantified in 15% of samples [3]. | | **Exploration Capability** | HS-SPME coupling was able to identify **13 additional furan derivatives** in the same set of samples, which was 5 more than identified via SHS, showing its strength for untargeted exploration [3]. |

## Safety and Regulatory Considerations

Furan and its derivatives are considered process-induced toxicants, and their safety is under active investigation.

- **Toxicological Concern:** The primary concern with furan compounds is their potential **hepatotoxicity and carcinogenicity in animal studies** [4]. This has prompted ongoing monitoring and risk assessment by bodies like the European Food Safety Authority (EFSA) [1].

- **Data Gap for 2-Ethenylfuran:** While the furan ring is a common structural element associated with bioactive properties (including anti-inflammatory and antimicrobial effects in pharmaceutical contexts) [5] [6], the specific toxicological and safety data for **2-Ethenylfuran in food systems is not well-documented** in the current literature from the search results. Its safety profile for consumers requires further study.

## Research Implications

- **For Detection:** The SHS-GC-HRMS method is highly recommended for accurate **quantification** of known furans like furan, 2-MF, and 3-MF, while HS-SPME-GC-HRMS is more suitable for the **discovery and identification** of new or unknown furan derivatives in food [3].
- **For Safety Assessment:** More targeted research is needed to determine the specific occurrence levels, formation mechanisms, and toxicological profiles of **2-Ethenylfuran** in various food products to properly assess its risk to human health.

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**Address:** Ontario, CA 91761, United States

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